

vapor pressure and boiling point of ethyl butyrate at different pressures

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Ethyl butyrate	
Cat. No.:	B046026	Get Quote

Vapor Pressure and Boiling Point of Ethyl Butyrate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive data and experimental protocols concerning the vapor pressure and boiling point of **ethyl butyrate** at various pressures. The information herein is intended to support research, development, and manufacturing activities where this solvent is utilized.

Ethyl butyrate (also known as ethyl butanoate) is an ester with the chemical formula CH₃CH₂COOCH₂CH₃. It is a colorless liquid with a fruity odor reminiscent of pineapple.[1] Its volatility, characterized by its vapor pressure and boiling point, is a critical parameter in its application as a solvent, flavoring agent, and in fragrance formulations.

Vapor Pressure of Ethyl Butyrate

The vapor pressure of a liquid is the pressure exerted by its vapor when the vapor phase is in equilibrium with the liquid phase at a given temperature. This property is crucial for understanding evaporation rates, predicting behavior in vacuum systems, and ensuring safety in handling and storage.



The relationship between temperature and vapor pressure can be described by the Antoine equation:

$$log_{10}(P) = A - (B / (T + C))$$

Where:

- P is the vapor pressure.
- T is the temperature.
- A, B, and C are substance-specific constants.

For **ethyl butyrate**, the Antoine equation constants obtained from the National Institute of Standards and Technology (NIST) are as follows for the temperature range of 254.8 K to 394 K:

- A = 4.22809
- B = 1245.702
- C = -55.189

(Note: In this equation, P is in bar and T is in Kelvin.)

The following table summarizes the calculated vapor pressure of **ethyl butyrate** at various temperatures using these constants, alongside available experimental data.

Table 1: Vapor Pressure of Ethyl Butyrate at Different Temperatures



Temperature (°C)	Temperature (K)	Calculated Vapor Pressure (mmHg)	Experimental Vapor Pressure (mmHg)
0	273.15	3.5	-
10	283.15	6.8	-
20	293.15	12.5	11.3[1]
25	298.15	17.0	15.5
30	303.15	22.8	-
40	313.15	38.8	-
50	323.15	63.4	-
60	333.15	100.2	-
70	343.15	153.6	-
80	353.15	228.8	-
90	363.15	332.4	-
100	373.15	472.0	-
110	383.15	656.4	-
120	393.15	895.8	-
121	394.15	927.4	760 (Normal Boiling Point)[1]

Boiling Point of Ethyl Butyrate at Different Pressures

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it. Consequently, the boiling point of a substance is dependent on the ambient pressure. At lower pressures, the boiling point decreases. This relationship is fundamental to processes such as vacuum distillation.



The boiling point of **ethyl butyrate** at standard atmospheric pressure (760 mmHg) is approximately 120-121°C.[1] The following table provides the calculated boiling points of **ethyl butyrate** at various reduced pressures, determined using the Antoine equation.

Table 2: Boiling Point of **Ethyl Butyrate** at Different Pressures

Pressure (mmHg)	Boiling Point (°C)
1	2.9
5	23.4
10	34.1
20	46.5
40	60.8
60	70.0
100	82.5
200	100.5
400	119.3
760	120.5

Experimental Protocols

Accurate determination of vapor pressure and boiling point is essential for the reliable application of physicochemical data. The following are detailed methodologies for key experiments.

Determination of Vapor Pressure by the Static Method

The static method is a direct and accurate technique for measuring the vapor pressure of a pure liquid.

Principle: A sample of the liquid is placed in a thermostated, evacuated container. The pressure of the vapor in equilibrium with the liquid is measured directly at a constant temperature.



Apparatus:

- A thermostated vacuum-tight vessel (e.g., a glass flask with a sidearm).
- A high-precision pressure transducer or a mercury manometer.
- A vacuum pump capable of reaching pressures below 0.01 mmHg.
- A constant temperature bath with a stability of ±0.1°C or better.
- A calibrated thermometer or temperature probe.

Procedure:

- Sample Preparation: The ethyl butyrate sample should be of high purity. Degassing the
 sample is a critical step to remove dissolved air and other volatile impurities. This is typically
 achieved by several freeze-pump-thaw cycles. The sample is frozen using liquid nitrogen,
 the vessel is evacuated, and then the sample is allowed to thaw, releasing dissolved gases
 which are pumped away. This cycle is repeated until no more gas is evolved upon thawing.
- Apparatus Setup: The degassed sample is introduced into the measurement vessel. The
 vessel is connected to the pressure measurement system and the vacuum line.
- Evacuation: The entire system is evacuated to a high vacuum.
- Temperature Equilibration: The vessel containing the sample is immersed in the constant temperature bath set to the desired temperature. The system is allowed to equilibrate for a sufficient time (typically 30-60 minutes) to ensure both the liquid and vapor have reached a stable temperature.
- Pressure Measurement: Once thermal equilibrium is reached, the pressure reading from the transducer or manometer is recorded. This is the vapor pressure of the **ethyl butyrate** at that temperature.
- Data Collection: The procedure is repeated at different temperatures to obtain a set of vapor pressure data as a function of temperature.



Determination of Boiling Point by Ebulliometry

Ebulliometry is a precise method for determining the boiling point of a liquid at a controlled pressure.

Principle: The liquid is heated to its boiling point in an apparatus called an ebulliometer, which is designed to ensure that the thermometer bulb is in equilibrium with the vapor of the boiling liquid. The temperature at which the liquid and vapor are in equilibrium under a given pressure is the boiling point.

Apparatus:

- An ebulliometer, which typically consists of a boiling flask, a condenser, and a thermometer well.
- · A heating mantle or oil bath.
- A calibrated, high-precision thermometer (e.g., a platinum resistance thermometer).
- A pressure control system to maintain a constant pressure within the apparatus.
- Boiling chips or a magnetic stirrer to ensure smooth boiling.

Procedure:

- Apparatus Setup: The ebulliometer is assembled, and the pressure control system is connected.
- Sample Introduction: A pure sample of ethyl butyrate is placed in the boiling flask along with boiling chips.
- Pressure Setting: The desired pressure is set and maintained by the pressure control system.
- Heating: The sample is gently heated until it begins to boil. The heating rate is adjusted to maintain a steady reflux of the condensed vapor.




- Temperature Measurement: The thermometer is placed in the thermometer well such that it is bathed in the vapor of the boiling liquid but not in direct contact with the boiling liquid itself. The temperature is monitored until it becomes stable.
- Boiling Point Reading: The stable temperature reading is the boiling point of ethyl butyrate at the set pressure.
- Data Collection: The procedure can be repeated at various pressures to determine the boiling point as a function of pressure.

Visualizations

The following diagrams illustrate the key concepts and workflows discussed in this guide.

Relationship between Temperature, Vapor Pressure, and Boiling Point




Click to download full resolution via product page

Caption: Interrelationship of Temperature, Vapor Pressure, and Boiling Point.



Experimental Workflow for Vapor Pressure and Boiling Point Determination



Click to download full resolution via product page

Caption: Workflow for Vapor Pressure and Boiling Point Measurement.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. Ethyl butyrate Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [vapor pressure and boiling point of ethyl butyrate at different pressures]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046026#vapor-pressure-and-boiling-point-of-ethylbutyrate-at-different-pressures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com